

A Technical Guide to 4-Ethylphenol-d2: Physicochemical Properties and Analytical Applications

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Compound of Interest

Compound Name: 4-Ethylphenol-d2

Cat. No.: B12370364

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical characteristics of **4-Ethylphenol-d2**, a deuterated analog of 4-ethylphenol. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where isotopically labeled compounds are utilized.

Core Physicochemical Characteristics

4-Ethylphenol-d2 is a stable, isotopically labeled form of 4-ethylphenol where two hydrogen atoms have been replaced with deuterium. This substitution is instrumental in various analytical applications, particularly in mass spectrometry-based quantification, where it serves as an excellent internal standard. While specific experimental data for **4-Ethylphenol-d2** is limited, its physical and chemical properties are largely comparable to its non-deuterated counterpart.

Properties of 4-Ethylphenol-d2

The defining characteristic of **4-Ethylphenol-d2** is its increased molecular weight due to the presence of two deuterium atoms. This mass difference is the cornerstone of its utility in analytical chemistry.

Property	Value	Source
Molecular Formula	C ₈ H ₈ D ₂ O	[1] [2]
Molecular Weight	124.18 g/mol	[1] [2]
CAS Number	1335401-68-7	[1]
Appearance	Typically a solid at room temperature	

Properties of 4-Ethylphenol (Non-deuterated)

The physical and chemical properties of the non-deuterated 4-ethylphenol are well-documented and provide a strong reference for its deuterated analog.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O	
Molecular Weight	122.16 g/mol	
CAS Number	123-07-9	
Appearance	Colorless or white needles, tends to yellow on exposure to light	
Melting Point	41-46 °C	
Boiling Point	218-219 °C	
Density	1.011 g/mL at 20 °C	
Solubility	Slightly soluble in water; soluble in ethanol, ether, acetone, benzene, and carbon disulfide.	
Flash Point	104 °C	
Vapor Pressure	0.0372 mm Hg at 25 °C	
LogP (Octanol/Water Partition Coefficient)	2.58	
pKa	10.38 at 20 °C	

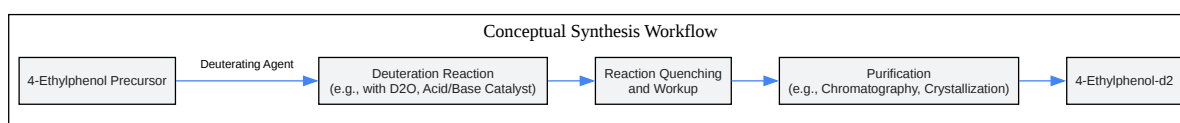
Experimental Protocols

Deuterated standards like **4-Ethylphenol-d2** are typically prepared through custom synthesis. While a specific protocol for **4-Ethylphenol-d2** is not publicly available, a general methodology for the synthesis of deuterated phenols can be inferred. For analytical applications, established methods for the quantification of 4-ethylphenol using deuterated internal standards are well-documented.

Representative Synthesis of a Deuterated Phenol

The synthesis of a deuterated phenol often involves the use of a deuterated starting material or a deuteration agent. For instance, the synthesis of 2,3,5,6-[2H₄]-4-Ethylphenol (d₄-4-ethylphenol) has been reported for its use as an internal standard in the analysis of wine. A plausible synthetic route for a deuterated 4-ethylphenol could involve the deuteration of the aromatic ring of a suitable precursor.

Note: The following is a generalized conceptual workflow and not a specific protocol for **4-Ethylphenol-d₂**.



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Caption: Conceptual workflow for the synthesis of **4-Ethylphenol-d₂**.

Quantitative Analysis using a Deuterated Internal Standard

4-Ethylphenol-d₂ is ideally suited for use as an internal standard in quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). The following protocol outlines a general procedure for the determination of 4-ethylphenol in a sample matrix, such as wine.

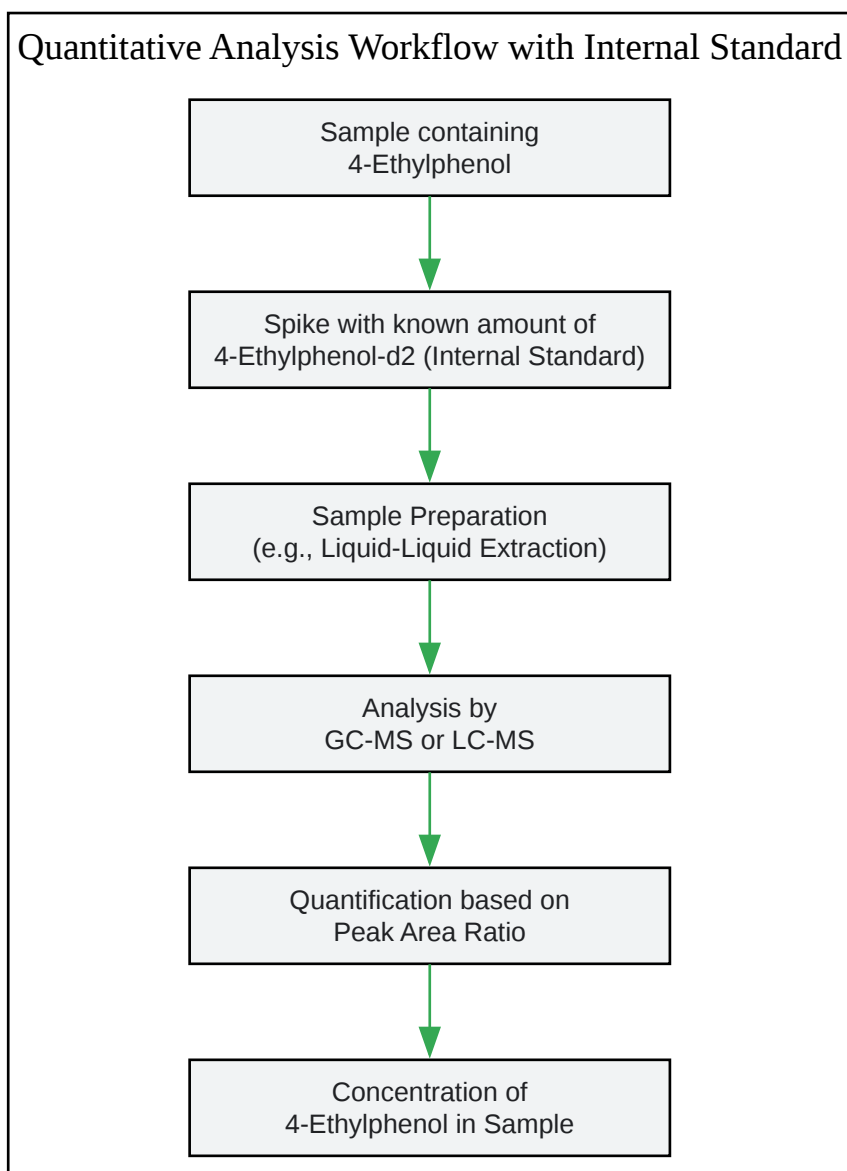
Methodology:

- **Sample Preparation:** A known amount of the sample (e.g., wine) is taken.
- **Internal Standard Spiking:** A precise amount of **4-Ethylphenol-d₂** solution of known concentration is added to the sample.
- **Extraction:** The analytes (4-ethylphenol and **4-Ethylphenol-d₂**) are extracted from the sample matrix using a suitable solvent (e.g., diethyl ether).

- Concentration: The extract is concentrated to a smaller volume.
- Analysis by GC-MS or LC-MS: The concentrated extract is injected into the GC-MS or LC-MS system.
- Quantification: The concentration of 4-ethylphenol in the original sample is determined by comparing the peak area of the analyte to the peak area of the internal standard (**4-Ethylphenol-d2**). The mass difference allows for clear separation and accurate quantification.

Visualization of Analytical Workflow

The use of a deuterated internal standard is a critical component of modern quantitative analytical workflows. The following diagram illustrates the logical steps involved in such an analysis.



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Caption: Workflow for quantitative analysis using an internal standard.

Stability and Storage

Proper storage is crucial to maintain the integrity of **4-Ethylphenol-d2**. For long-term storage, it is recommended to keep the compound as a powder at -20°C, which can preserve it for up to 3 years. For shorter periods, storage at 4°C for up to 2 years is acceptable. When in solution, it should be stored at -80°C for up to 6 months or -20°C for up to 1 month. The compound is stable at room temperature for short periods, such as during shipping.

Conclusion

4-Ethylphenol-d2 is a valuable tool for researchers and analytical chemists, primarily serving as a high-fidelity internal standard for the accurate quantification of 4-ethylphenol. Its physical and chemical properties closely mirror those of its non-deuterated analog, with the key distinction being its higher molecular weight. The methodologies outlined in this guide provide a framework for its application in a laboratory setting. As with any specialized chemical, adherence to appropriate handling and storage protocols is essential to ensure its stability and performance.

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